

Scalable Process Development: N-Methyl-1H-indazol-6-amine Hydrochloride

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Compound of Interest

Compound Name: *N-Methyl-1H-indazol-6-amine hydrochloride*
Cat. No.: *B12932464*

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Executive Summary

The synthesis of N-Methyl-1H-indazol-6-amine presents two primary challenges in a process environment:

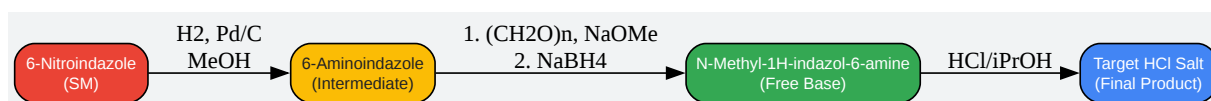
- **Regioselectivity:** The indazole ring contains three potential nucleophilic sites (N1, N2, and the exocyclic N6-amine).
- **Mono-alkylation Control:** Preventing the formation of the N,N-dimethyl impurity during the methylation of the primary amine.

Direct alkylation with methyl iodide is non-viable for scale-up due to poor selectivity (N-methylation of the ring) and genotoxicity concerns. This protocol utilizes a Reductive Amination strategy using Paraformaldehyde and Sodium Borohydride. This route is chemically "self-policing," as the indazole ring nitrogens do not form stable imines with formaldehyde, ensuring exclusive alkylation at the exocyclic C-6 amine.

Retrosynthetic Strategy

The process is broken down into three critical unit operations:

- Nitro Reduction: Conversion of commercially available 6-nitroindazole to 6-aminoindazole.[1]
[2]
- Selective Reductive Amination: Formation of the methanimine intermediate followed by in-situ hydride reduction.
- Salt Formation: Controlled precipitation of the hydrochloride salt to purge organic impurities.



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Figure 1: Retrosynthetic pathway designed for high regioselectivity.

Process Safety & Critical Parameters

Before execution, the following hazards must be mitigated:

Hazard Class	Critical Parameter	Mitigation Strategy
Thermal Runaway	NaBH4 Addition	Exothermic H2 evolution. Addition must be controlled to maintain T < 10°C. Reactor must have adequate headspace and venting.
Flammability	Hydrogenation	Ground all equipment. Use nitrogen inerting during catalyst charging. Monitor O2 levels.
Genotoxicity	Alkyl Halides	Eliminated. This route avoids Methyl Iodide/Sulfate entirely.
Toxicity	Hydrazine (Trace)	Indazole synthesis precursors (if making SM) may contain hydrazine.[3] Verify SM purity <10ppm hydrazine.

Detailed Experimental Protocols

Step 1: Synthesis of 6-Aminoindazole (Intermediate)

Objective: Reduction of the nitro group without over-reduction of the aromatic ring.

Reagents:

- 6-Nitroindazole (1.0 equiv)[4][5]
- 10% Pd/C (5 wt% loading, 50% wet)
- Methanol (10 vol)
- Hydrogen gas (Balloon or low pressure 1-3 bar)

Protocol:

- Charge: In a hydrogenation reactor, charge 6-Nitroindazole and Methanol.

- Inert: Purge the vessel with Nitrogen (3 cycles).
- Catalyst: Carefully add Pd/C catalyst as a slurry in methanol (to prevent ignition of dry catalyst).
- Reaction: Purge with Hydrogen (3 cycles) and stir at 25-30°C under H₂ atmosphere. Monitor by HPLC/TLC until starting material is <0.5%.
- Filtration: Filter the mixture through a pad of Celite to remove Pd/C. Wash the pad with Methanol.
 - Critical: Keep the filter cake wet to prevent pyrophoric ignition of Pd.
- Concentration: Evaporate the filtrate to dryness to yield 6-Aminoindazole as a yellow/brown solid.
 - Yield Expectation: 90-95%.
 - Quality Check: ¹H NMR should show disappearance of Nitro-shifted aromatic protons.

Step 2: Selective N-Methylation (Reductive Amination)

Objective: Mono-methylation of the exocyclic amine.

Mechanism: The reaction proceeds via the formation of a Schiff base (imine) between the 6-amino group and formaldehyde. The indazole N1-H is not sufficiently nucleophilic to react with formaldehyde under these conditions, securing regioselectivity.

Reagents:

- 6-Aminoindazole (1.0 equiv)^[4]
- Paraformaldehyde (5.0 equiv)^{[4][5]}
- Sodium Methoxide (NaOMe) (5.0 equiv) – Acts to depolymerize paraformaldehyde and catalyze imine formation.
- Sodium Borohydride (NaBH₄) (4.0 equiv)^{[4][5]}

- Methanol (15 vol)

Protocol:

- Imine Formation:
 - Charge 6-Aminoindazole and Methanol to the reactor.^[4]^[6]
 - Add NaOMe and Paraformaldehyde.
 - Heat to Reflux (65°C) for 1 hour.
 - Observation: The suspension should clear as the imine forms.
- Reduction:
 - Cool the mixture to 0-5°C.
 - SLOW ADDITION: Add NaBH₄ portion-wise over 30-60 minutes.
 - Caution: Vigorous gas evolution (H₂). Ensure venting is active.
- Completion:
 - After addition, warm to reflux for 2 hours to ensure complete reduction.
 - Monitor by HPLC.^[7]^[8] (Look for conversion of Imine intermediate to Methyl amine).
- Quench & Workup (Acid-Base Purification):
 - Cool to RT. Quench excess hydride with Water (slowly).
 - Remove Methanol under vacuum.
 - Acid Extraction: Add Water and extract with Ethyl Acetate (discard organics – this removes non-basic impurities).
 - Basification: Adjust the aqueous layer pH to >12 using NaOH (50%).

- Product Extraction: Extract the product (now free base) into Ethyl Acetate (3x).
- Dry organic layer over Na₂SO₄ and concentrate.[6]

Step 3: Hydrochloride Salt Formation

Objective: Stabilization and final purification.

Reagents:

- Crude N-Methyl-1H-indazol-6-amine
- Isopropanol (IPA)
- HCl in Isopropanol (or Dioxane) (4M)

Protocol:

- Dissolve the crude free base in minimal warm IPA (40°C).
- Add HCl/IPA solution dropwise until pH is acidic (pH ~2).
- Allow the mixture to cool slowly to RT, then to 0-5°C for 2 hours.
- Filter the white/off-white precipitate.
- Wash with cold IPA followed by MTBE (Methyl tert-butyl ether).
- Dry under vacuum at 45°C.

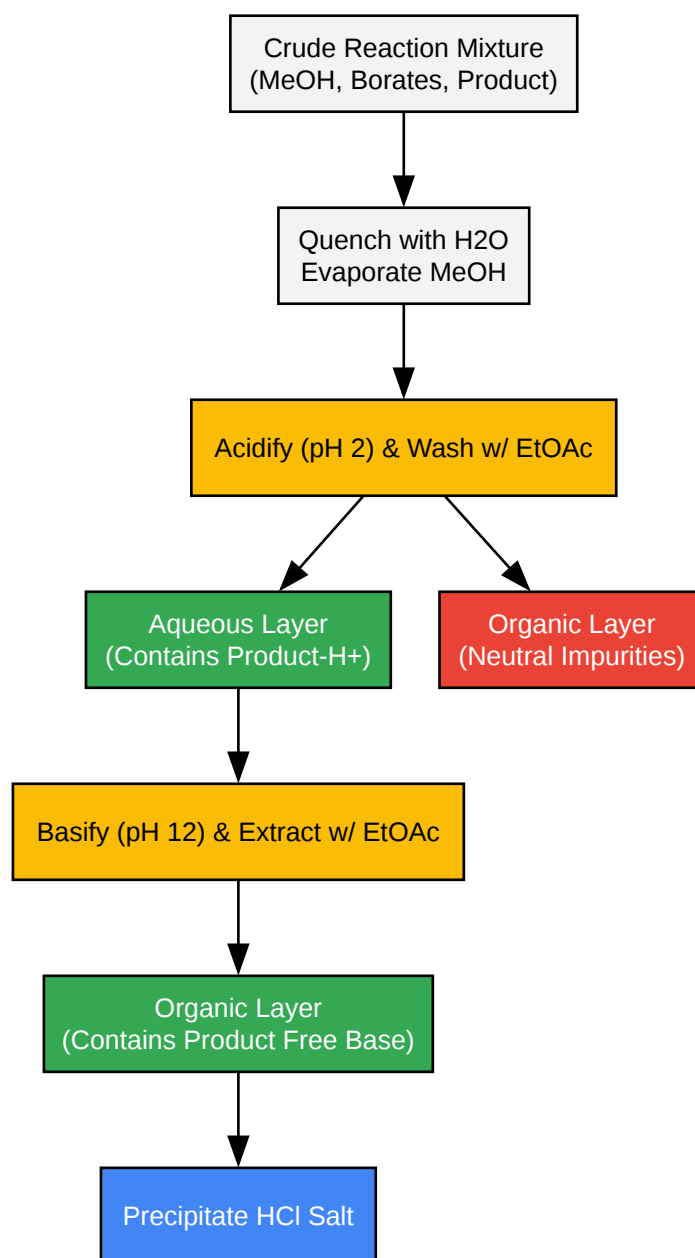
Analytical Specifications

Test	Specification	Method
Appearance	White to off-white crystalline solid	Visual
Purity	> 98.5% (AUC)	HPLC (C18, ACN/Water/TFA)
Identity	Conforms to Structure	¹ H NMR (DMSO-d ₆)
Residual Solvent	< 5000 ppm (MeOH/IPA)	GC-Headspace
Dimethyl Impurity	< 0.5%	HPLC

¹H NMR Diagnostic Signals (DMSO-d₆):

- N-Methyl: Singlet at ~2.8 ppm (3H).
- Indazole C3-H: Singlet at ~7.9 ppm (1H).
- Aromatic Protons: Characteristic splitting pattern for 6-substituted indazole.

Process Logic & Troubleshooting



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Figure 2: Acid-Base workup logic to ensure removal of neutral byproducts.

Troubleshooting Guide:

- Issue: Low Yield in Step 2.
 - Cause: Incomplete imine formation before reduction.

- Fix: Ensure the reflux with Paraformaldehyde/NaOMe is sufficient (1h+) before adding NaBH₄. The solution must clarify.
- Issue: Over-methylation (Dimethylamine).
 - Cause: Large excess of Formaldehyde or high temperatures during reduction.
 - Fix: Strictly control temperature during NaBH₄ addition (<5°C). Do not exceed 5 eq of Paraformaldehyde.
- Issue: Product sticking in aqueous layer.
 - Cause: Indazoles can be amphoteric.
 - Fix: Ensure pH is sufficiently high (>12) during the final extraction. Salting out with NaCl can help.

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